

Application Notes and Protocols: 6-Methylheptan-3-ol

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Compound of Interest

Compound Name: 6-Methylheptan-3-ol

CAS No.: 18720-66-6

Cat. No.: B102633

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For Researchers, Scientists, and Drug Development Professionals

Overview

6-Methylheptan-3-ol (CAS No. 18720-66-6) is a secondary alcohol with the molecular formula $C_8H_{18}O$.^{[1][2]} It is a colorless liquid that is very slightly soluble in water but miscible with alcohols and oils.^[1] This compound has applications in the fragrance industry as a masking agent and serves as a precursor for the synthesis of other perfume chemicals.^[1] In a research context, it can be utilized as a building block in organic synthesis. This document provides an overview of its commercial availability, physicochemical properties, and relevant experimental protocols for its synthesis.

Commercial Suppliers

6-Methylheptan-3-ol is available from various chemical suppliers in different purities and quantities. Researchers can source this compound from the following vendors:

Supplier	Product Name	Purity	CAS Number
Sigma-Aldrich	6-Methyl-3-heptanol	-	18720-66-6
AK Scientific, Inc.	6-Methylheptan-3-ol	-	18720-66-6
3B Pharmachem	6-METHYL-3-HEPTANOL	-	18720-66-6
JHECHEM CO LTD	6-Methyl-3-heptanol	-	18720-66-6
BLD Pharm	6-Methylheptan-3-ol	-	18720-66-6
Dayang Chem (Hangzhou) Co., Ltd.	6-Methylheptan-3-ol	-	18720-66-6
Nanjing Chemlin Chemical Co., Ltd.	6-Methyl-3-heptanol	-	18720-66-6
Pfaltz & Bauer, Inc.	6-METHYL-3-HEPTANOL	-	18720-66-6

Note: Availability and purity may vary. Please consult the respective supplier's website for the most current information.

Physicochemical Properties

A summary of the key physical and chemical properties of **6-Methylheptan-3-ol** is presented below.

Property	Value	Source
Molecular Formula	C8H18O	[1]
Molecular Weight	130.23 g/mol	[1][2]
CAS Number	18720-66-6	[1][2]
Appearance	Colorless liquid	[1]
Melting Point	-61 °C	[1][3]
Boiling Point	169 °C	[1]
Density	0.82 g/cm ³	[1]
Flash Point	38 °C	[1]
Water Solubility	Very slightly soluble	[1]
Refractive Index	1.3995 (estimate)	[1][3]

Applications

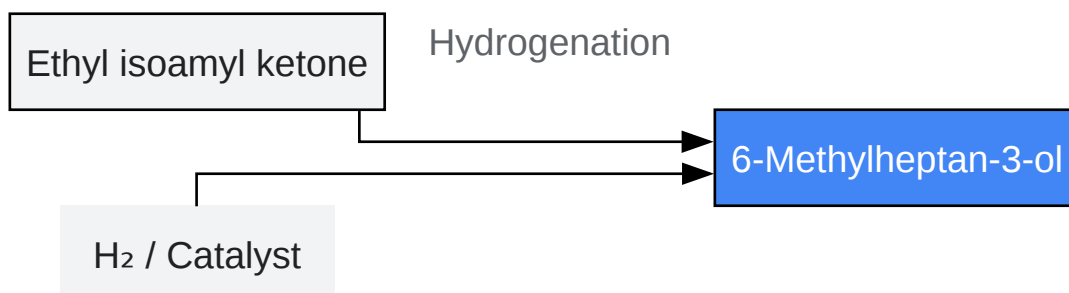
- **Fragrance Industry:** **6-Methylheptan-3-ol** is utilized in industrial perfumes as a masking agent due to its oily-floral, albeit somewhat harsh, odor profile.[1][4] Its properties as a good solvent and its availability also contribute to its use in this sector.[1]
- **Synthetic Intermediate:** It serves as a starting material for the synthesis of other chemicals used in the perfume industry.[1]
- **Research and Development:** As a secondary alcohol, it can be a versatile intermediate in various organic syntheses. While specific applications in drug development are not widely documented, its structural motif may be of interest in the synthesis of novel bioactive molecules.

Experimental Protocols

Synthesis of **6-Methylheptan-3-ol**

The primary production method for **6-Methylheptan-3-ol** is the hydrogenation of ethyl isoamyl ketone.^[1]

Reaction Scheme:



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Caption: Synthesis of **6-Methylheptan-3-ol** via hydrogenation.

Detailed Protocol: Hydrogenation of Ethyl Isoamyl Ketone

This protocol is a generalized procedure and may require optimization based on the specific catalyst and equipment used.

Materials:

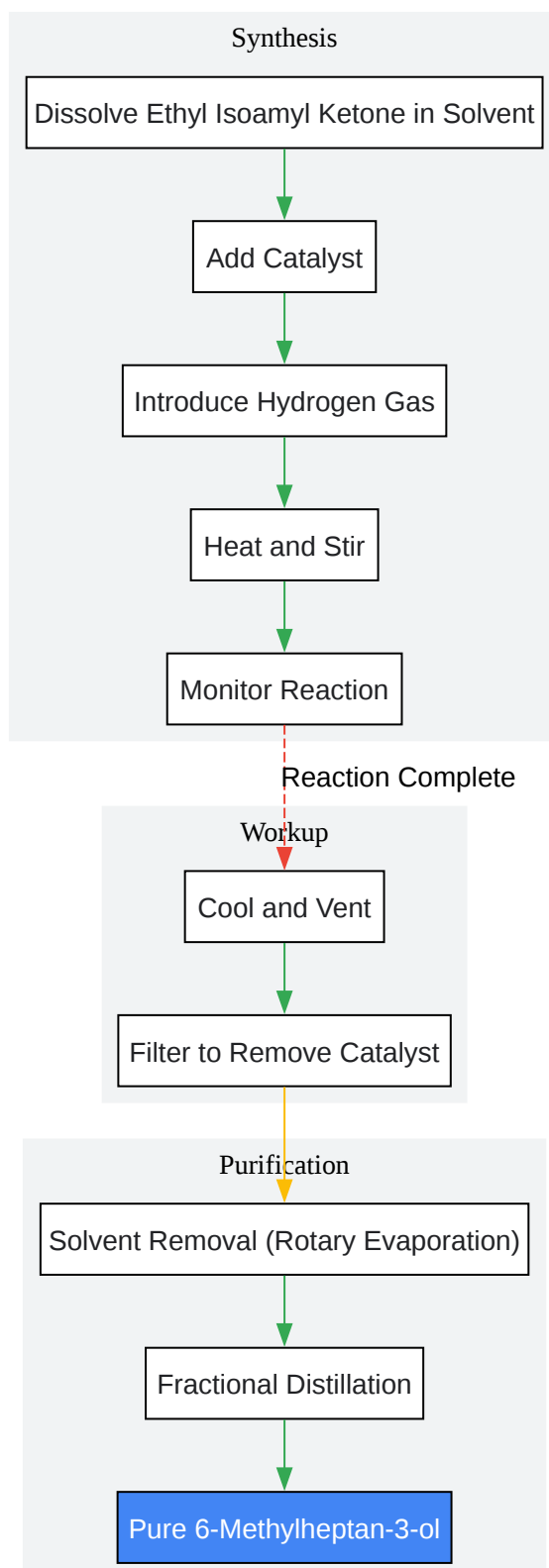
- Ethyl isoamyl ketone
- Hydrogen gas (H₂)
- Hydrogenation catalyst (e.g., Palladium on carbon (Pd/C), Platinum oxide (PtO₂), or Raney Nickel)
- Solvent (e.g., Ethanol, Methanol, or Ethyl acetate)
- Hydrogenation apparatus (e.g., Parr hydrogenator or a flask with a balloon of hydrogen)
- Standard laboratory glassware for workup and purification
- Filtration apparatus (e.g., Celite or filter paper)

- Rotary evaporator

Procedure:

- Reaction Setup: In a suitable reaction vessel (e.g., a high-pressure autoclave or a round-bottom flask), dissolve ethyl isoamyl ketone in an appropriate solvent.
- Catalyst Addition: Carefully add the hydrogenation catalyst to the solution under an inert atmosphere (e.g., nitrogen or argon) to prevent premature reaction with air.
- Hydrogenation:
 - For a high-pressure apparatus: Seal the vessel, purge with hydrogen gas, and then pressurize to the desired pressure (e.g., 15 bar).[5] The reaction mixture is then heated to a specified temperature (e.g., 80-140 °C) and stirred vigorously.[5]
 - For atmospheric pressure: Fit the flask with a balloon filled with hydrogen gas and stir the reaction mixture at room temperature or with gentle heating.
- Reaction Monitoring: Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- Workup:
 - Once the reaction is complete, cool the mixture to room temperature and carefully vent the hydrogen gas.
 - Filter the reaction mixture through a pad of Celite or filter paper to remove the catalyst.
 - Wash the filter cake with a small amount of the solvent used in the reaction.
- Purification:
 - Combine the filtrate and washings and remove the solvent under reduced pressure using a rotary evaporator.
 - The crude **6-Methylheptan-3-ol** can be purified by fractional distillation under reduced pressure to obtain the final product.

Logical Workflow for Synthesis and Purification

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Caption: Workflow for the synthesis and purification of **6-Methylheptan-3-ol**.

Safety Information

6-Methylheptan-3-ol is classified with the GHS07 pictogram and the signal word "Warning".^[1] It is reported to cause serious eye irritation.^[2] Appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling this chemical. Work should be conducted in a well-ventilated area. For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

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